

Chemical structure and molecular formula of Methyl 2-bromo-3-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2-bromo-3-nitrobenzoate

Cat. No.: B146872

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An In-depth Technical Guide to Methyl 2-bromo-3-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular formula, and key data for **Methyl 2-bromo-3-nitrobenzoate**. It is intended to be a valuable resource for professionals in research, science, and drug development who are interested in utilizing this compound in their work.

Core Chemical Information

Methyl 2-bromo-3-nitrobenzoate is an organic compound with the molecular formula $C_8H_6BrNO_4$.^[1] It belongs to the family of substituted benzoic acids, featuring a methyl ester group, a bromine atom at the 2-position, and a nitro group at the 3-position of the benzene ring.

Chemical Structure

The structure of **Methyl 2-bromo-3-nitrobenzoate** is defined by a benzene ring substituted with a methyl carboxylate group, a bromine atom, and a nitro group. The IUPAC name for this compound is **methyl 2-bromo-3-nitrobenzoate**.

Caption: Chemical structure of **Methyl 2-bromo-3-nitrobenzoate**.

Physicochemical Properties

A summary of the key quantitative data for **Methyl 2-bromo-3-nitrobenzoate** is presented in the table below. It is important to note that while some physical properties like melting and boiling points are well-documented for isomeric compounds, specific experimental values for **Methyl 2-bromo-3-nitrobenzoate** are not readily available in the surveyed literature.

Property	Value
Molecular Formula	C8H6BrNO4[1]
Molecular Weight	260.04 g/mol [1]
Appearance	Brown or yellow solid
Storage Conditions	Store at 0-8°C
Melting Point	Data not available
Boiling Point	Data not available

Experimental Protocols

The synthesis of **Methyl 2-bromo-3-nitrobenzoate** can be achieved through a two-step process involving the synthesis of the precursor, 2-bromo-3-nitrobenzoic acid, followed by its esterification with methanol.

Synthesis of 2-bromo-3-nitrobenzoic acid

A plausible method for the synthesis of 2-bromo-3-nitrobenzoic acid involves the nitration of 2-bromobenzoic acid.

Materials:

- 2-bromobenzoic acid
- Concentrated sulfuric acid
- Concentrated nitric acid

- Ice

Procedure:

- In a flask, dissolve 2-bromobenzoic acid in concentrated sulfuric acid.
- Cool the mixture in an ice bath.
- Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution, maintaining a low temperature.
- After the addition is complete, continue stirring the reaction mixture at a low temperature for a specified period.
- Pour the reaction mixture over crushed ice to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold water.
- The crude 2-bromo-3-nitrobenzoic acid can be purified by recrystallization.

Esterification of 2-bromo-3-nitrobenzoic acid

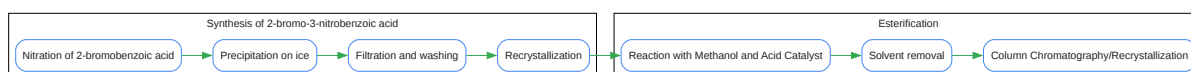
The final step is the esterification of the synthesized 2-bromo-3-nitrobenzoic acid with methanol. A general protocol for the esterification of nitrobenzoic acids is provided below, which can be adapted for this specific substrate.

Materials:

- 2-bromo-3-nitrobenzoic acid
- Methanol
- Acid catalyst (e.g., concentrated sulfuric acid)
- Inert solvent (e.g., toluene)

Procedure:

- Dissolve 2-bromo-3-nitrobenzoic acid in an excess of methanol and an inert solvent like toluene.
- Add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture and remove the excess methanol and solvent under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization to yield **Methyl 2-bromo-3-nitrobenzoate**.



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References

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